

An In-depth Technical Guide to 2,4-Dichlorobenzoylacetonitrile

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Compound of Interest

Compound Name: 2,4-Dichlorobenzoylacetonitrile

Cat. No.: B1315553

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Systematic Name: 3-(2,4-dichlorophenyl)-3-oxopropanenitrile CAS Number: 39528-61-5

This technical guide provides a comprehensive overview of **2,4-Dichlorobenzoylacetonitrile**, a β -ketonitrile of interest to researchers, scientists, and drug development professionals. Due to the limited availability of direct research on this specific molecule, this guide synthesizes information from available data on the compound, general synthetic methodologies for β -ketonitriles, and biological activities of structurally related compounds.

Chemical Properties and Data

2,4-Dichlorobenzoylacetonitrile is a halogenated aromatic ketone with a nitrile functional group. The presence of these functionalities suggests its potential as a versatile intermediate in organic synthesis, particularly for the preparation of various heterocyclic compounds.^{[1][2]}

Table 1: Physicochemical Properties of 3-(2,4-dichlorophenyl)-3-oxopropanenitrile

Property	Value	Source
Molecular Formula	C ₉ H ₅ Cl ₂ NO	[3]
Molecular Weight	214.05 g/mol	[3]
Boiling Point	350.7±32.0 °C (Predicted)	[3]
Density	1.383±0.06 g/cm ³ (Predicted)	[3]
pKa	6.00±0.14 (Predicted)	[3]
Storage Temp.	2-8°C	[3]

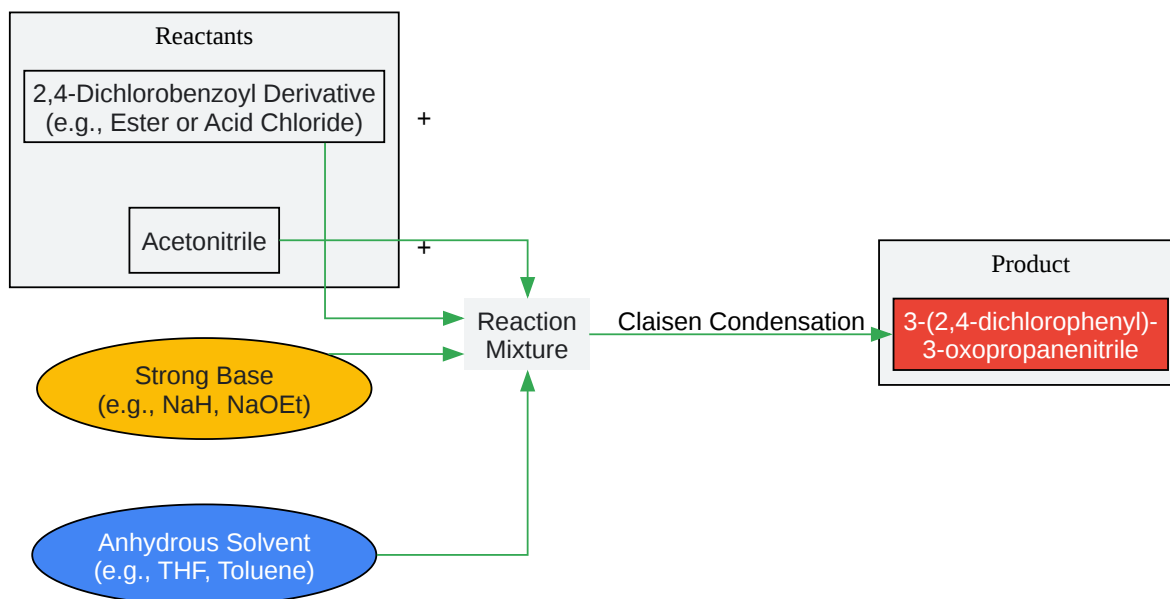
Synthesis and Experimental Protocols

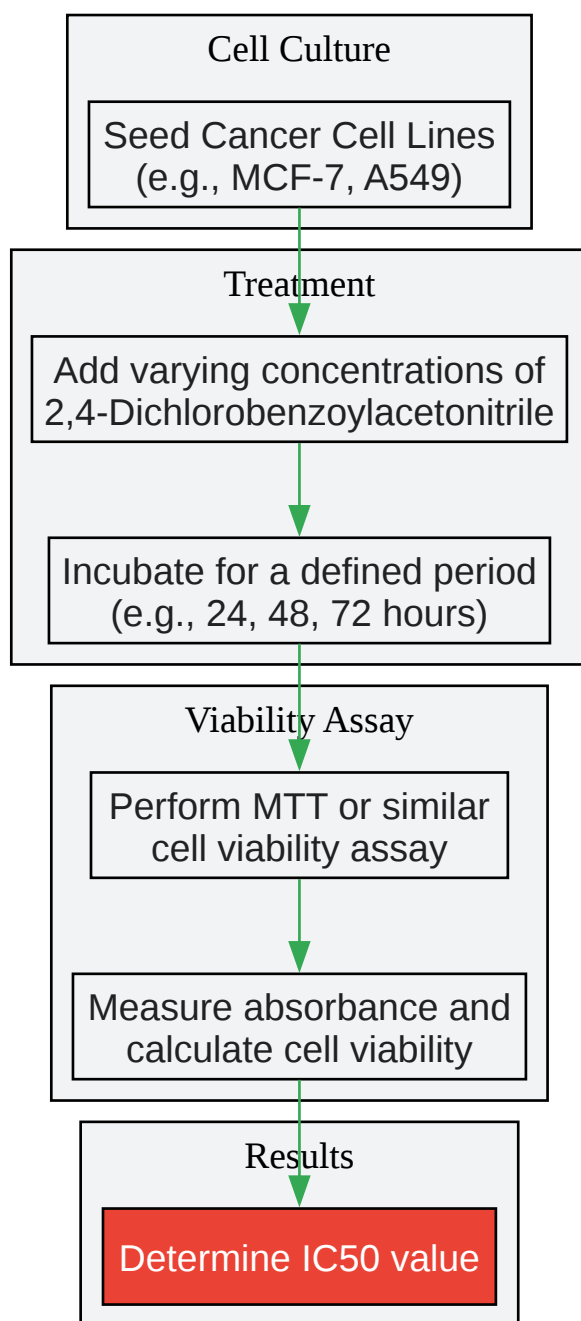
While a specific, detailed experimental protocol for the synthesis of 3-(2,4-dichlorophenyl)-3-oxopropanenitrile is not readily available in the reviewed literature, its structure as a β -ketonitrile suggests that it can be synthesized via established methods for this class of compounds. The most common and classical method is the Claisen condensation.[4]

General Experimental Protocol: Claisen Condensation for the Synthesis of β -Ketonitriles

This protocol is a generalized procedure based on the Claisen condensation reaction, which is a fundamental method for the formation of β -keto esters and, by extension, β -ketonitriles.[4] This can be adapted for the synthesis of 3-(2,4-dichlorophenyl)-3-oxopropanenitrile from a suitable 2,4-dichlorobenzoyl derivative and acetonitrile.

Reaction:





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